

Precision Extraction and Analysis of PCB 163 from Complex Sediment Matrices

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3,3',4',5',6-Hexachlorobiphenyl

CAS No.: 74472-45-0

Cat. No.: B1345198

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Target Analyte: **2,3,3',4',5',6-Hexachlorobiphenyl** (PCB 163) Matrix: Sediment (High Sulfur/Organic Content) Methodology: Pressurized Liquid Extraction (PLE) / Soxhlet & GC-MS/MS

Executive Summary

This Application Note details the rigorous extraction and quantification of PCB 163, a hexachlorobiphenyl congener often overlooked due to its critical co-elution with the abundant PCB 138 on standard chromatographic phases. Accurate analysis in sediment requires a trifecta of technical controls: (1) aggressive solvent extraction to release analytes from aged organic carbon, (2) reactive copper cleanup to eliminate massive sulfur interferences common in anaerobic sediments, and (3) high-resolution chromatographic or mass-spectral resolution to isolate PCB 163.

Technical Introduction & Challenges

The "PCB 138 Problem"

In standard environmental analysis using 5% phenyl-methylpolysiloxane columns (e.g., DB-5, Rtx-5), PCB 163 co-elutes with PCB 138 (2,2',3,4,4',5'-Hexachlorobiphenyl). PCB 138 is a dominant congener in technical mixtures (Aroclors), often leading to the overestimation of PCB 138 and the "disappearance" of PCB 163.

- Solution: This protocol utilizes GC-MS/MS (Triple Quadrupole) for spectral resolution or recommends a specialized column (e.g., HT8-PCB) for physical separation.[\[1\]](#)

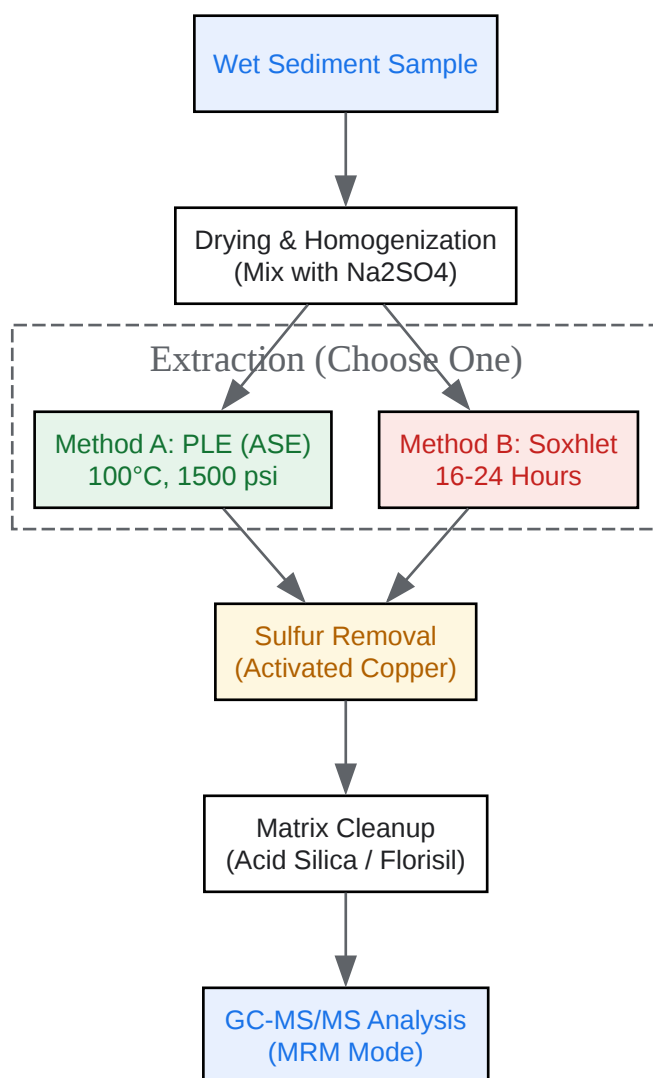
The Sediment Matrix Challenge

Sediments act as a sink for hydrophobic organic contaminants (HOCs). The primary interference is elemental sulfur (S_8), which dissolves in non-polar solvents and mimics the electron-capture response of organochlorines, potentially saturating detectors.

Materials & Reagents

Category	Item	Grade/Specification
Solvents	n-Hexane, Acetone, Dichloromethane (DCM)	Pesticide Residue Grade
Reagents	Sodium Sulfate (Na_2SO_4)	Anhydrous, baked at 400°C for 4h
Cleanup	Copper Powder (Fine)	Activated with dilute HCl (See Protocol 3)
Cleanup	Silica Gel	Activated, Acidified (44% w/w H_2SO_4)
Standards	PCB 163 Native Standard	Certified Reference Material (CRM)
Surrogates	$^{13}C_{12}$ -PCB 163 (or ^{13}C -PCB 138)	Isotope Dilution Standard

Experimental Workflow



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Figure 1: Decision matrix for PCB 163 extraction. PLE is preferred for throughput; Soxhlet for reference validation.

Detailed Protocols

Protocol 1: Sample Preparation

Rationale: Water prevents non-polar solvents from penetrating sediment pores. Chemical drying is preferred over thermal drying to prevent loss of semi-volatiles.

- Decant: Remove standing water from the sediment surface.

- Homogenize: Mix the wet sediment thoroughly with a stainless steel spatula.
- Drying: Weigh 10–20 g of wet sediment into a beaker. Add approx. 20–30 g of anhydrous Na_2SO_4 . Mix until the sample is a free-flowing powder.
- Surrogate Spiking: Spike the sample now with ^{13}C -labeled surrogates to monitor extraction efficiency.

Protocol 2A: Pressurized Liquid Extraction (PLE/ASE)

Status: Modern Standard (EPA 3545A compliant)

- Cell Loading: Load the free-flowing sample into a 33 mL stainless steel extraction cell. Fill void volume with clean Ottawa sand.
- Parameters:
 - Solvent: Hexane:Acetone (1:1 v/v) or DCM:Acetone (1:1 v/v).
 - Temperature: 100°C.
 - Pressure: 1500 psi.
 - Cycles: 2 static cycles (5 minutes each).
 - Flush: 60% of cell volume.
 - Purge: Nitrogen for 60 seconds.
- Collection: Collect extract in a glass vial (approx. 40 mL).

Protocol 2B: Soxhlet Extraction

Status: Gold Standard Reference (EPA 3540C)

- Thimble: Place the Na_2SO_4 -dried sample into a cellulose thimble.
- Solvent: Add 300 mL of Hexane:Acetone (1:1) to the round-bottom flask.

- Reflux: Cycle the Soxhlet at 4–6 cycles per hour for 16–24 hours.
- Concentration: Concentrate the extract to ~5 mL using a Rotary Evaporator (water bath < 35°C).

Protocol 3: Cleanup (Critical Step)

Rationale: Sediment extracts are dark and sulfur-rich. Direct injection will destroy GC columns.

Step A: Sulfur Removal (Activated Copper - EPA 3660B)

- Preparation: Rinse fine copper powder with dilute HCl (2N) until bright and shiny. Rinse with water, then acetone, then hexane. Keep under hexane to prevent oxidation.
- Treatment: Add 2 g of activated copper to the concentrated extract. Shake vigorously for 2 minutes.
- Validation: If the copper turns black (copper sulfide), add fresh copper and repeat until the copper remains shiny.

Step B: Fractionation (Acid Silica)

- Column: Pack a glass column with 5 g of Acidified Silica Gel (44% H₂SO₄ w/w).
- Elution: Load the extract. Elute with 50 mL of Hexane.
- Result: PCBs (including 163) elute in the first fraction; polar lipids and pigments are retained.

Instrumental Analysis (GC-MS/MS)[1][2][3][4]

System: Agilent 8890/7000D or Thermo TSQ 9610 (Triple Quadrupole). Column: Phenomenex Zebron ZB-SemiVolatiles or Agilent DB-5ms UI (30m x 0.25mm x 0.25µm). Note: If using Single Quad MS or ECD, a specialized column like HT8-PCB is required to separate PCB 163 from 138.

MS/MS Acquisition Parameters (MRM): PCB 163 is a Hexachlorobiphenyl (MW = 360.88).

Compound	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (eV)
PCB 163	359.8	289.9	219.9	25
¹³ C ₁₂ -PCB 163	371.8	301.9	231.9	25

Chromatographic Conditions:

- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Splitless, 280°C.
- Oven Program: 80°C (1 min) → 20°C/min to 180°C → 2°C/min to 280°C → Hold 5 min.
- Note: The slow ramp (2°C/min) is crucial for resolving congener clusters.

Quality Control & Performance Criteria

QC Parameter	Frequency	Acceptance Criteria	Corrective Action
Method Blank	1 per batch (20 samples)	< MDL	Check solvents/glassware
LCS (Spike)	1 per batch	70% – 130% Recovery	Re-extract batch
Surrogate Recovery	Every Sample	50% – 120%	Re-inject or Re-extract
Matrix Spike	1 per 20 samples	RPD < 20%	Note matrix interference

References

- U.S. EPA. (2007). Method 3545A: Pressurized Fluid Extraction (PFE).[\[2\]](#)[\[3\]](#) SW-846 Update IV. [\[Link\]](#)
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- Larsen, B., et al. (1992). Interference from 2,3,5,6-3',4'-hexachlorobiphenyl (CB 163) in the determination of 2,3,4-2',4',5'-hexachlorobiphenyl (CB 138).[4] [International Journal of Environmental Analytical Chemistry](#). [[Link](#)]
- U.S. EPA. (2021). Method 1628: Polychlorinated Biphenyl (PCB) Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[5] [[Link](#)]

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